

Application Notes and Protocols for AS1938909 in High-Throughput Screening

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AS1938909 is a potent and selective cell-permeable inhibitor of the SH2 domain-containing inositol 5-phosphatase 2 (SHIP2). SHIP2 is a key negative regulator of the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which is crucial for cellular processes such as growth, proliferation, survival, and glucose metabolism. By hydrolyzing the 5-phosphate from phosphatidylinositol-3,4,5-trisphosphate (PIP3), SHIP2 attenuates downstream Akt signaling. Inhibition of SHIP2 by AS1938909 leads to an increase in PIP3 levels, resulting in the activation of Akt and subsequent downstream effects, including enhanced glucose uptake. These characteristics make AS1938909 a valuable tool for studying the physiological roles of SHIP2 and for identifying novel modulators of the PI3K/Akt pathway in a high-throughput screening (HTS) setting.

These application notes provide detailed protocols for utilizing **AS1938909** in both biochemical and cell-based high-throughput screening assays to identify and characterize novel SHIP2 inhibitors.

Mechanism of Action and Signaling Pathway

AS1938909 acts as a competitive inhibitor of SHIP2, targeting its phosphatase activity. By blocking the conversion of PIP3 to phosphatidylinositol-3,4-bisphosphate (PI(3,4)P2), **AS1938909** effectively enhances the signaling cascade downstream of PI3K. This leads to

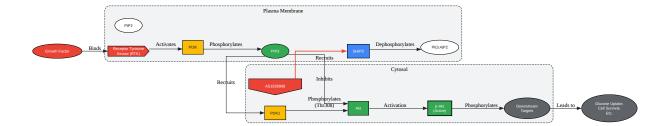




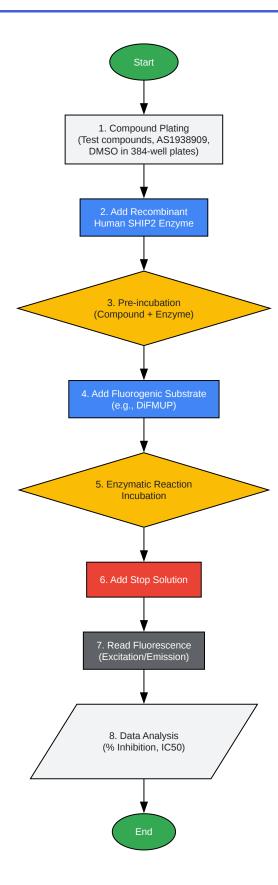


increased phosphorylation and activation of Akt at key residues (Threonine 308 and Serine 473), which in turn modulates the activity of a multitude of downstream targets involved in glucose metabolism and cell survival.

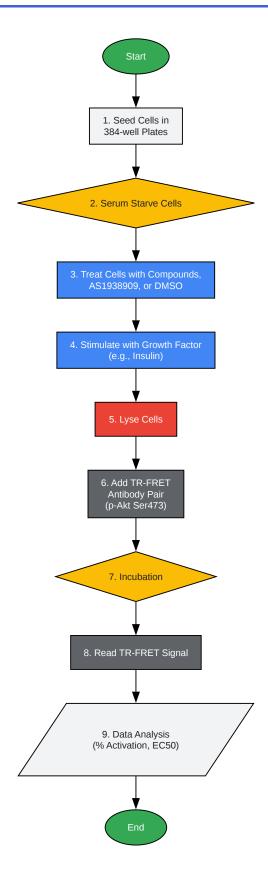












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